



# Application Notes and Protocols for Langendorff Perfusion using GSK1702934A

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Compound of Interest		
Compound Name:	GSK1702934A	
Cat. No.:	B1672358	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction:

**GSK1702934A** is a potent and selective agonist of the Transient Receptor Potential Canonical (TRPC) 3, 6, and 7 channels.[1][2] These non-selective cation channels are implicated in various physiological processes, including cardiovascular function. In the heart, activation of TRPC3/6 channels by **GSK1702934A** has been shown to modulate cardiac contractility and has been used to investigate arrhythmogenesis.[3][4] The Langendorff isolated heart preparation is a classic ex vivo technique that allows for the study of cardiac function in a controlled environment, free from systemic neuro-hormonal influences.[5][6] This document provides a detailed protocol for utilizing **GSK1702934A** in a murine Langendorff perfusion system to study its effects on cardiac physiology.

Data Presentation: Effects of **GSK1702934A** on Cardiac Function

The following table summarizes the reported effects of 1  $\mu$ M **GSK1702934A** on key hemodynamic parameters in isolated Langendorff-perfused mouse hearts. Baseline values for C57BL/6 mice are provided for reference.



Parameter	Baseline (C57BL/6 Mice)	Change with 1 μM GSK1702934A (Wild-Type)	Change with 1 µM GSK1702934A (TRPC3- Transgenic)
Heart Rate (bpm)	350 - 400[6]	Not significantly affected[4]	Arrhythmias may be evoked[4]
Left Ventricular Developed Pressure (LVDP) (mmHg)	100 - 110[6]	~3% increase[4]	~20% increase[4]
Left Ventricular Systolic Pressure (LVSP) (% of baseline)	100	Not reported	119.1 ± 5.2%[4]
Maximum Rate of Pressure Development (+dP/dt) (% of baseline)	100	Not significantly affected[4]	122 ± 4%[4]
Minimum Rate of Pressure Development (-dP/dt)	Not reported	Not reported	Not reported

Experimental Protocols: Langendorff Perfusion of an Isolated Mouse Heart with GSK1702934A

This protocol details the procedure for isolating a mouse heart and perfusing it in a Langendorff apparatus to assess the effects of **GSK1702934A**.

- 1. Materials and Reagents:
- Animals: Adult mice (e.g., C57BL/6).
- Anesthetic: Sodium pentobarbital (50 mg/kg, intraperitoneal) or other suitable anesthetic.[5]
- Heparin: 1000 IU/mL solution.[5]



- Krebs-Henseleit Buffer (KHB):
  - Composition (in mM): 118 NaCl, 4.7 KCl, 1.2 MgSO<sub>4</sub>, 1.2 KH<sub>2</sub>PO<sub>4</sub>, 24.0 NaHCO<sub>3</sub>, 1.8 CaCl<sub>2</sub>, 11.1 glucose.[7]
  - Prepare fresh and filter through a 0.5 μm filter before use.[8]
  - Continuously bubble with 95% O<sub>2</sub> / 5% CO<sub>2</sub> to maintain a pH of 7.4.[8][9]
  - Maintain temperature at 37°C.[7][9]
- GSK1702934A Stock Solution: Prepare a stock solution in a suitable solvent (e.g., DMSO) and dilute to the final working concentration (e.g., 1 μM) in KHB.
- Surgical Instruments: Scissors, forceps, hemostats.
- Langendorff Apparatus: Including a water-jacketed heart chamber, perfusion reservoir, peristaltic pump or gravity-fed system, pressure transducer, and data acquisition system.[7]
- 2. Procedure:
- Animal Preparation:
  - Administer heparin (0.2 mL/mouse, intraperitoneally) 10 minutes prior to anesthesia to prevent blood clotting.[5]
  - Anesthetize the mouse with sodium pentobarbital. Confirm deep anesthesia by the absence of a pedal withdrawal reflex.[10]
- Heart Excision:
  - Perform a thoracotomy to expose the heart.[10]
  - Carefully dissect the aorta, ensuring to leave a sufficient length for cannulation (above the aortic root and below the aortic arch).[10]
  - Quickly excise the heart and immediately place it in ice-cold KHB to induce cardioplegia and minimize ischemic damage.[10]



#### Cannulation and Perfusion:

- Transfer the heart to the Langendorff apparatus.
- Cannulate the aorta using a 20g cannula.[11]
- Secure the aorta to the cannula with a suture.[10]
- Initiate retrograde perfusion with warm, oxygenated KHB at a constant pressure (e.g., 60-80 mmHg) or constant flow (e.g., 2-4 mL/min).[5][11] The perfusate will close the aortic valve and enter the coronary arteries.[9]
- Trim away any excess tissue from the heart.[10]

#### Data Acquisition:

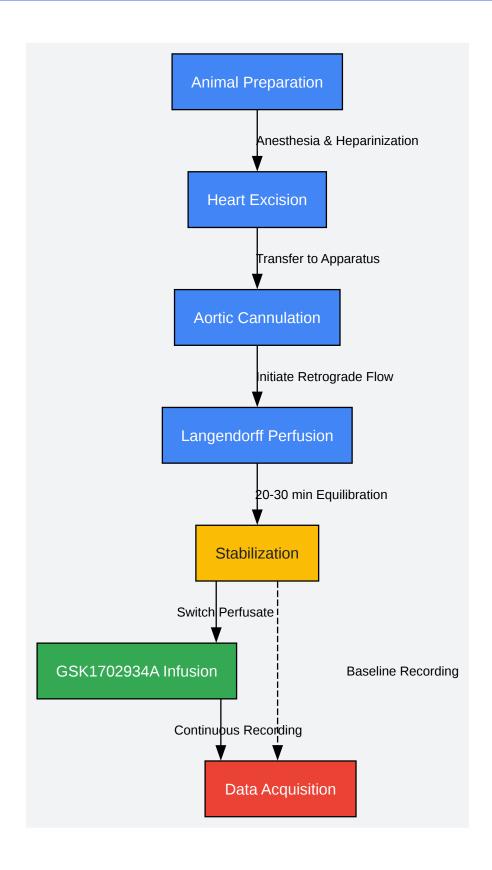
- Insert a water-filled balloon connected to a pressure transducer into the left ventricle to measure isovolumetric pressure.[11]
- Adjust the balloon volume to achieve a stable left ventricular end-diastolic pressure (LVEDP) of 5-10 mmHg.[6][11]
- Allow the heart to stabilize for a 20-30 minute equilibration period, during which baseline hemodynamic data (heart rate, LVDP, +dP/dt, -dP/dt) are recorded.[11]

#### GSK1702934A Administration:

- After the stabilization period, switch the perfusion to KHB containing the desired concentration of GSK1702934A (e.g., 1 μM).
- Continuously record hemodynamic parameters to observe the effects of the compound.
   The positive inotropic effect of GSK1702934A is typically transient, peaking around 3-4 minutes after the start of perfusion.[4]

#### Mandatory Visualizations:





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Caption: Experimental workflow for Langendorff perfusion with GSK1702934A.





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Caption: Signaling pathway of GSK1702934A in cardiomyocytes.



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